

Formulation of Microemulsions Using Disodium Oleoyl Glutamate: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Disodium oleoyl glutamate*

Cat. No.: *B15192858*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disodium oleoyl glutamate is an anionic amino acid-based surfactant valued for its mildness, biodegradability, and excellent emulsifying properties. These characteristics make it a compelling candidate for the formulation of microemulsions, which are thermodynamically stable, transparent or translucent systems of oil, water, and surfactant, often in combination with a co-surfactant. Microemulsions are of significant interest in the pharmaceutical and cosmetic industries as delivery systems for a variety of active ingredients, offering benefits such as enhanced solubilization of poorly soluble compounds, improved bioavailability, and aesthetic appeal.^{[1][2]}

These application notes provide a comprehensive overview of the formulation and characterization of oil-in-water (O/W) microemulsions using **disodium oleoyl glutamate** as the primary surfactant. Detailed experimental protocols are provided to guide researchers in the development and analysis of these advanced delivery systems.

Key Components and Considerations

The formation of a stable microemulsion is a delicate balance between the oil phase, aqueous phase, surfactant, and co-surfactant.

- **Oil Phase:** The choice of oil is critical and depends on the desired application and the solubility of the active ingredient. Common oils for pharmaceutical and cosmetic microemulsions include oleic acid, isopropyl myristate, and medium-chain triglycerides.
- **Aqueous Phase:** Typically purified water, but can also contain buffers or other hydrophilic active ingredients.
- **Surfactant (**Disodium Oleoyl Glutamate**):** As the primary emulsifier, it reduces the interfacial tension between the oil and water phases, facilitating the formation of fine droplets.
- **Co-surfactant:** Short-chain alcohols like propylene glycol or ethanol are often used to further reduce interfacial tension and increase the flexibility of the surfactant film, which is crucial for the formation of a microemulsion region.

Experimental Protocols

Protocol 1: Construction of a Pseudo-Ternary Phase Diagram

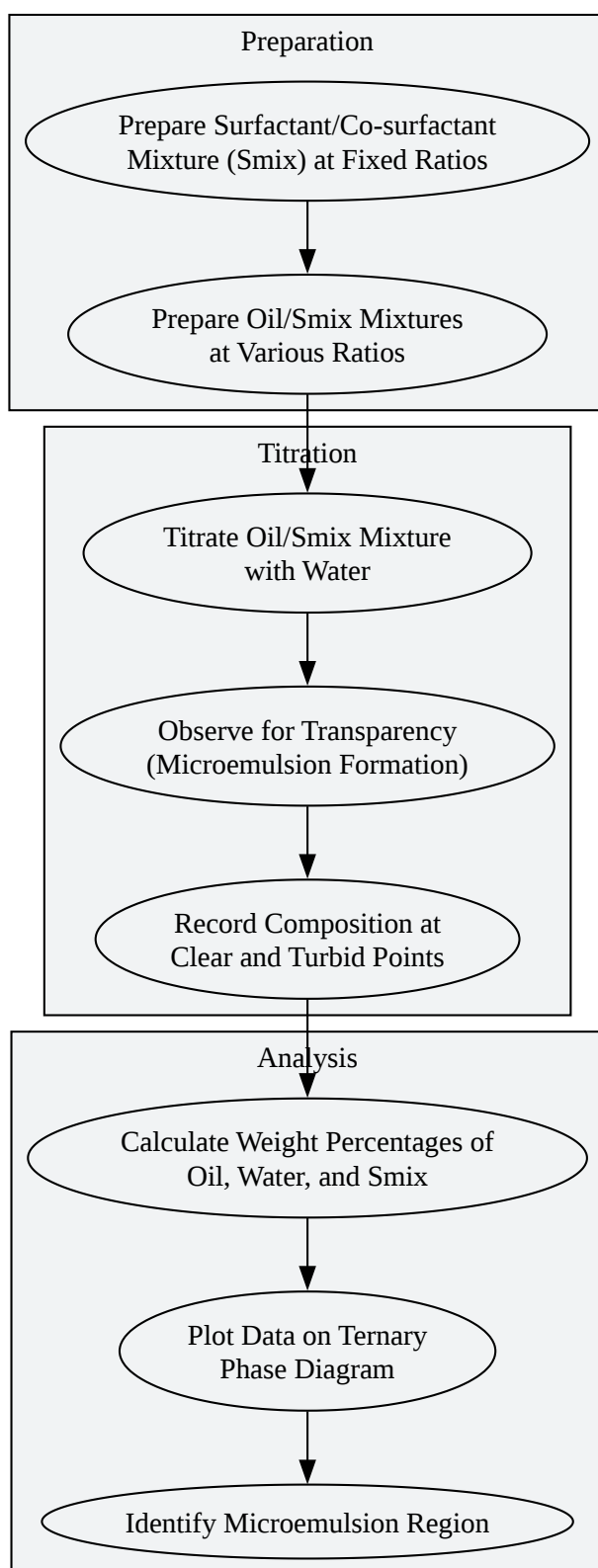
The construction of a pseudo-ternary phase diagram is a fundamental step in identifying the concentration ranges of oil, water, and a fixed ratio of surfactant to co-surfactant (S_{mix}) that result in a stable microemulsion.

Materials:

- **Disodium Oleoyl Glutamate**
- Propylene Glycol (Co-surfactant)
- Isopropyl Myristate (Oil Phase)
- Purified Water (Aqueous Phase)
- Glass vials
- Magnetic stirrer and stir bars
- Burette

Procedure:

- Prepare the Surfactant/Co-surfactant Mixture (S_{mix}): Prepare mixtures of **disodium oleoyl glutamate** and propylene glycol at various weight ratios (e.g., 1:1, 2:1, 3:1, 4:1).
- Titration:
 - For each S_{mix} ratio, prepare a series of mixtures of the oil phase (isopropyl myristate) and the S_{mix} in different weight ratios (e.g., 9:1, 8:2, 7:3, 6:4, 5:5, 4:6, 3:7, 2:8, 1:9) in glass vials.
 - Place each vial on a magnetic stirrer and begin gentle stirring.
 - Slowly titrate each oil/ S_{mix} mixture with purified water from a burette at a constant temperature.
 - Observe the mixture for changes in appearance. The endpoint of the titration is the point where the mixture becomes clear and transparent, indicating the formation of a microemulsion. Record the amount of water added.
 - Continue adding water until the mixture becomes turbid, indicating a phase transition out of the microemulsion region.
- Plotting the Phase Diagram:
 - Calculate the weight percentage of the oil, water, and S_{mix} for each clear point.
 - Plot these points on a ternary phase diagram graph paper.
 - The region enclosed by these points represents the microemulsion domain.



[Click to download full resolution via product page](#)

Protocol 2: Preparation of a Disodium Oleoyl Glutamate Microemulsion

This protocol describes the preparation of a specific oil-in-water microemulsion formulation based on the results from the phase diagram studies.

Materials:

- **Disodium Oleoyl Glutamate**
- Propylene Glycol
- Oleic Acid (Oil Phase)
- Purified Water
- Beakers
- Magnetic stirrer and stir bar

Procedure:

- Accurately weigh the required amounts of **disodium oleoyl glutamate** and propylene glycol and mix them to form a homogenous S_{mix} .
- In a separate beaker, weigh the specified amount of oleic acid.
- Add the S_{mix} to the oleic acid and stir until a clear, uniform mixture is obtained.
- Slowly add the purified water to the oil/ S_{mix} mixture while stirring continuously until a transparent microemulsion is formed.

Protocol 3: Characterization of the Microemulsion

1. Droplet Size and Zeta Potential Analysis:

- Method: Dynamic Light Scattering (DLS) and Electrophoretic Light Scattering (ELS).
- Procedure:

- Dilute the microemulsion sample with purified water to an appropriate concentration.
- Measure the particle size (hydrodynamic diameter) and polydispersity index (PDI) using a DLS instrument.
- Measure the zeta potential using an ELS instrument to assess the surface charge and stability of the droplets.

2. Morphological Characterization:

- Method: Cryogenic Transmission Electron Microscopy (Cryo-TEM).
- Procedure:
 - A thin film of the microemulsion is applied to a TEM grid.
 - The grid is rapidly plunged into a cryogen (e.g., liquid ethane) to vitrify the sample.
 - The vitrified sample is then observed under a transmission electron microscope at cryogenic temperatures to visualize the droplet morphology.

3. Stability Studies:

- Thermodynamic Stability:
 - Centrifugation: Centrifuge the microemulsion sample at a high speed (e.g., 5000 rpm for 30 minutes) and observe for any phase separation.
 - Freeze-Thaw Cycles: Subject the microemulsion to multiple cycles of freezing and thawing (e.g., -20°C for 48 hours followed by 25°C for 48 hours) and check for any signs of instability.
- Long-Term Stability: Store the microemulsion at different temperatures (e.g., 4°C, 25°C, and 40°C) for an extended period and periodically evaluate its physical appearance, droplet size, and zeta potential.

Data Presentation

The following tables provide hypothetical yet representative data for a series of microemulsions formulated with **disodium oleoyl glutamate**.

Table 1: Formulation Composition of **Disodium Oleoyl Glutamate** Microemulsions

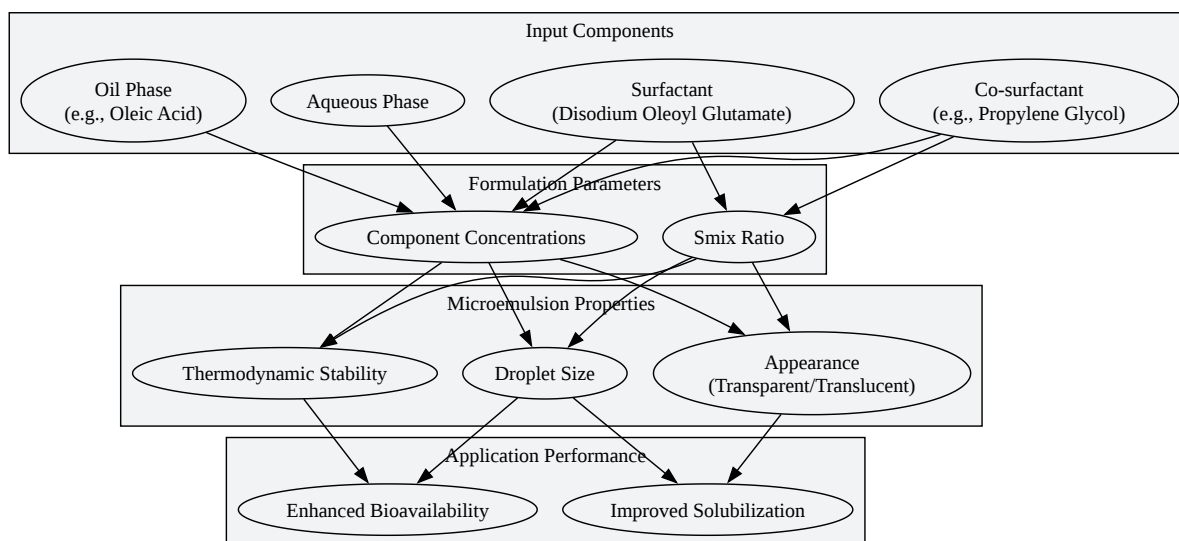
Formulation Code	Disodium Oleoyl Glutamate (wt%)	Propylene Glycol (wt%)	Oleic Acid (wt%)	Water (wt%)	S _{mix} Ratio (Surfactant: Co-surfactant)
ME-DOG-1	20	10	15	55	2:1
ME-DOG-2	25	12.5	10	52.5	2:1
ME-DOG-3	30	10	12	48	3:1
ME-DOG-4	25	15	18	42	5:3

Table 2: Physicochemical Characterization of **Disodium Oleoyl Glutamate** Microemulsions

Formulation Code	Droplet Size (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)	Appearance
ME-DOG-1	85.3 ± 2.1	0.15 ± 0.02	-35.2 ± 1.5	Transparent
ME-DOG-2	65.7 ± 1.8	0.12 ± 0.01	-38.9 ± 1.8	Transparent
ME-DOG-3	92.1 ± 2.5	0.18 ± 0.03	-40.5 ± 2.1	Transparent
ME-DOG-4	110.4 ± 3.2	0.21 ± 0.02	-33.7 ± 1.9	Translucent

Logical Relationships in Microemulsion Formulation

The relationship between the components and the resulting microemulsion properties can be visualized as a logical flow.



[Click to download full resolution via product page](#)

Conclusion

Disodium oleoyl glutamate is a promising surfactant for the development of stable and effective oil-in-water microemulsions for pharmaceutical and cosmetic applications. By systematically constructing pseudo-ternary phase diagrams, researchers can identify optimal component ratios to formulate microemulsions with desired physicochemical properties. The protocols and data presented in these application notes serve as a valuable resource for scientists and professionals working on the formulation of advanced drug delivery systems.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Formulation and characterization of lipid-based drug delivery system of raloxifene-microemulsion and self-microemulsifying drug delivery system - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Formulation of Microemulsions Using Disodium Oleoyl Glutamate: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15192858#formulation-of-microemulsions-using-disodium-oleoyl-glutamate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

